

4'-Bromopropiophenone: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4'-Bromopropiophenone

Cat. No.: B130284

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4'-Bromopropiophenone** (CAS No. 10342-83-3). The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary control measures. This guide is intended for laboratory personnel and professionals in the field of drug development who may handle this compound.

Hazard Identification and Classification

4'-Bromopropiophenone is classified as a hazardous chemical.^[1] The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]} It may also be harmful if swallowed.^[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[2][5]}
- H315: Causes skin irritation.^{[1][2][3][5]}
- H317: May cause an allergic skin reaction.^{[2][5]}
- H319: Causes serious eye irritation.^{[1][2][3][5]}
- H335: May cause respiratory irritation.^{[1][2][3][5]}

Signal Word: Warning[1][3][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4'-Bromopropiophenone** is provided in the table below.

Property	Value
Molecular Formula	C9H9BrO[2][3][6]
Molecular Weight	213.07 g/mol [2][3][5][6]
Appearance	Off-white to white solid/powder[3][7]
Odor	Odorless[3]
Melting Point	42 - 47 °C (107.6 - 116.6 °F)[3][5]
Boiling Point	138 - 140 °C (280.4 - 284 °F) at 14 mmHg[3][5]
Flash Point	113 °C (235.4 °F) - closed cup[5]
Water Solubility	No information available

Toxicological Data

Detailed toxicological studies for **4'-Bromopropiophenone** are limited. The toxicological properties have not been fully investigated.[1] Acute toxicity information is not readily available for oral, dermal, or inhalation routes of exposure.[3] One database cited a lowest published lethal dose (LDLo) for the related compound 2-amino-4'-bromopropiophenone hydrochloride as 150 mg/kg via the intravenous route in mice.[8] However, this is not directly applicable to **4'-Bromopropiophenone**.

Acute Toxicity	Data
Oral	No data available[3]
Dermal	No data available[3]
Inhalation	No data available[3]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Handle in a well-ventilated area.[\[9\]](#)[\[10\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and protective clothing.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[3\]](#)

Storage:

- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Keep away from heat and sources of ignition.[\[1\]](#)
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 4'-**Bromopropiophenone**:

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[1][3][4]}
Skin Protection	Wear protective gloves and clothing to prevent skin exposure. ^{[3][4][9]} Recommended glove materials include nitrile rubber. ^[3]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required. ^{[1][3][4]} For large-scale operations or in emergencies, use a NIOSH/MSHA or European Standard EN 136 approved respirator. ^{[3][4]}

First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][3] If not breathing, give artificial respiration.[1][3] Seek medical attention.[1][3]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes.[1][3] If skin irritation occurs, get medical advice/attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. [1][2][3] Get medical attention.[1][3]
Ingestion	Clean mouth with water.[1][3] Do not induce vomiting.[9] Never give anything by mouth to an unconscious person.[2][9] Seek immediate medical assistance.[1]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[2][9][11]
- Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO₂), and Hydrogen halides.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][9][10]

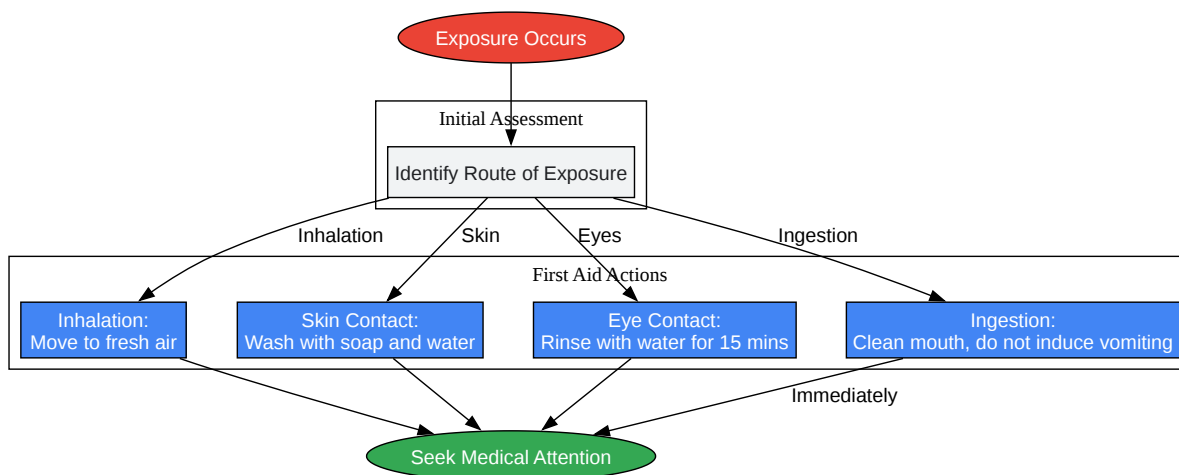
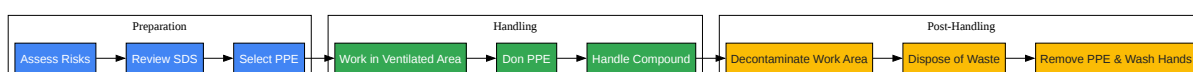
Accidental Release Measures:

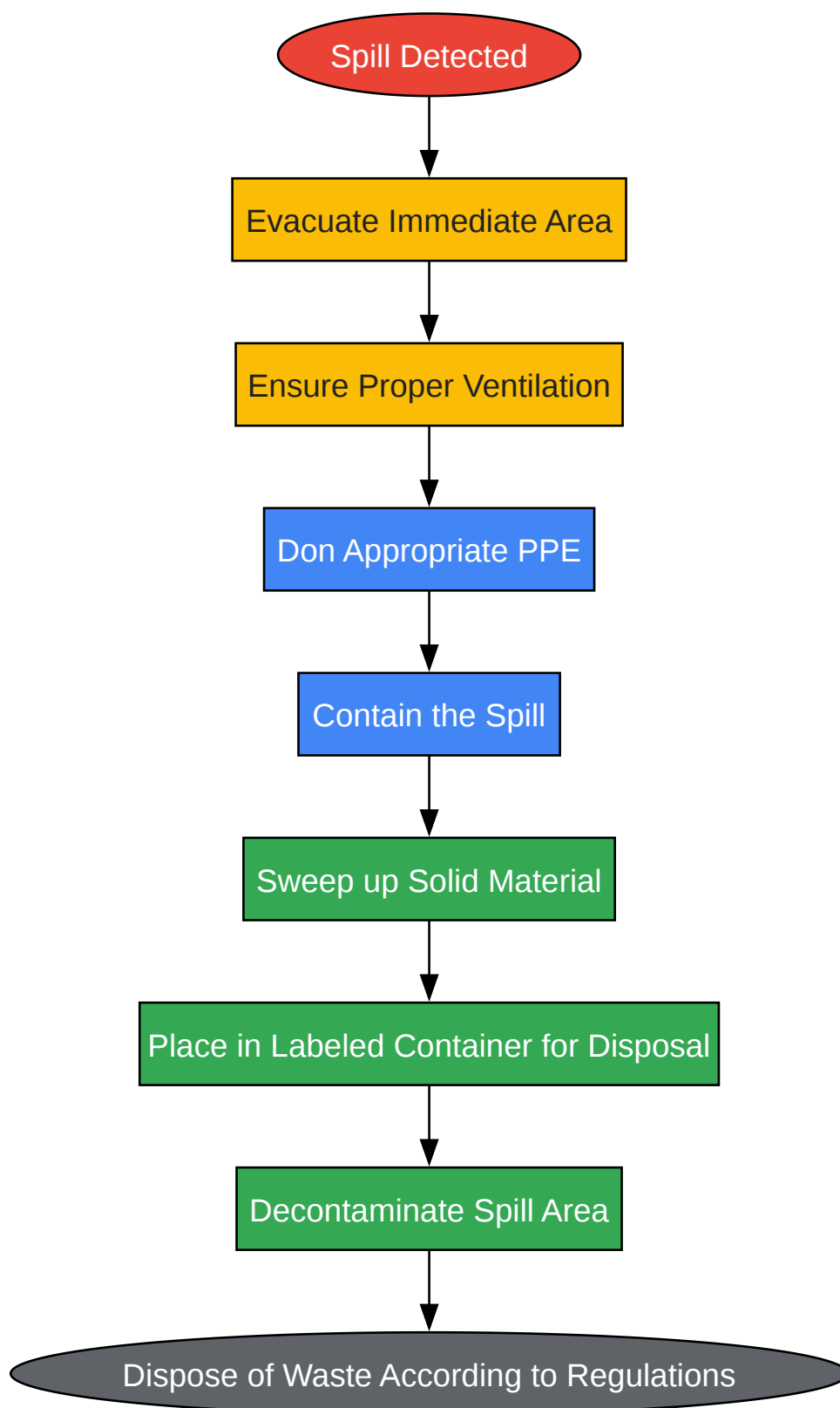
- Personal Precautions: Ensure adequate ventilation.[1][9] Use personal protective equipment as required.[1][9] Evacuate personnel to safe areas.[9]

- Environmental Precautions: Do not let the chemical enter drains or waterways.[1][9]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[1]

Experimental Protocols and Workflows

Safe Handling Workflow





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References

- 1. fishersci.com [fishersci.com]
- 2. 4'-Bromopropiophenone - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.ie [fishersci.ie]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. 4'-溴苯丙酮 ≥95.0% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 4'-Bromopropiophenone(10342-83-3) IR Spectrum [chemicalbook.com]
- 7. labproinc.com [labproinc.com]
- 8. RTECS NUMBER-UG7353500-Chemical Toxicity Database [drugfuture.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. media.hiscoinc.com [media.hiscoinc.com]
- 11. tcchemicals.com [tcchemicals.com]
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